

# Essential Safety and Logistical Information for Handling VPC-18005

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## Compound of Interest

Compound Name: VPC-18005

Cat. No.: B10831163

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This document provides crucial guidance for the safe handling, use, and disposal of **VPC-18005**, a small molecule ERG antagonist. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining experimental integrity.

## Personal Protective Equipment (PPE)

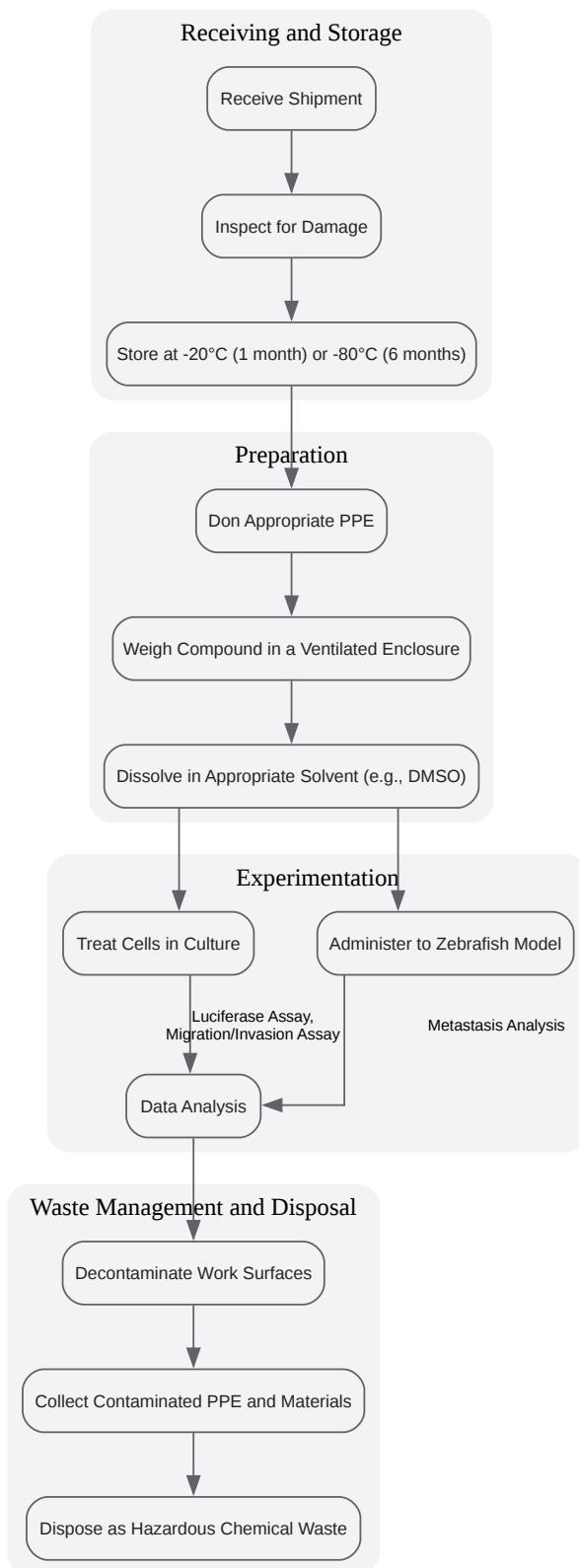
The use of appropriate personal protective equipment is mandatory when handling **VPC-18005**. The following table summarizes the required PPE.

| PPE Category           | Item           | Specification   |
|------------------------|----------------|---|
| Hand Protection        | Gloves         | Chemically resistant, disposable gloves (e.g., nitrile)   |
| Eye Protection         | Safety Glasses | ANSI Z87.1 certified safety glasses with side shields or goggles  |
| Body Protection        | Lab Coat       | Standard laboratory coat  |
| Respiratory Protection | Respirator     | Required when handling the compound as a powder or when engineering controls are insufficient. A NIOSH-approved N95 or higher-rated respirator is recommended |

Note: It is crucial to use PPE made of materials that have been tested for resistance to the specific chemicals being handled. Always inspect PPE for integrity before use.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **VPC-18005** is essential to minimize exposure and contamination risk. The following workflow outlines the key steps.

[Click to download full resolution via product page](#)**Caption:** Experimental workflow for handling **VPC-18005**.

## Disposal Plan

All waste materials contaminated with **VPC-18005** must be treated as hazardous chemical waste. This includes, but is not limited to, pipette tips, centrifuge tubes, gloves, and any excess or expired compound.

| Waste Type   | Disposal Procedure  |
|--------------|---|
| Solid Waste  | Collect in a designated, sealed, and clearly labeled hazardous waste container.                             |
| Liquid Waste | Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain. |
| Sharps       | Dispose of in a designated sharps container for hazardous chemical waste.                                   |

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Experimental Protocols

**VPC-18005** has been utilized in various in vitro and in vivo studies to investigate its inhibitory effects on the ERG transcription factor in prostate cancer.

### In Vitro Luciferase Reporter Assay

This assay is used to quantify the inhibitory effect of **VPC-18005** on ERG-mediated gene transcription.

Methodology:

- Seed prostate cancer cells (e.g., VCaP) in a 96-well plate.
- Transfect cells with a luciferase reporter plasmid containing an ERG-responsive promoter.
- Treat the cells with varying concentrations of **VPC-18005** (e.g., 0.1  $\mu$ M to 50  $\mu$ M) or a vehicle control (e.g., DMSO).

- Incubate for 24-48 hours.
- Lyse the cells and measure luciferase activity using a luminometer.
- Normalize luciferase activity to a co-transfected control plasmid (e.g., Renilla luciferase) to account for variations in transfection efficiency and cell number.

## Cell Migration and Invasion Assays

These assays assess the impact of **VPC-18005** on the migratory and invasive capabilities of cancer cells.

Methodology:

- Seed ERG-expressing prostate cancer cells in the upper chamber of a transwell insert (with or without a Matrigel coating for invasion and migration assays, respectively).
- Add media containing a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
- Treat the cells in the upper chamber with **VPC-18005** or a vehicle control.
- Incubate for a specified period (e.g., 24 hours).
- Remove non-migrated/invaded cells from the top of the insert.
- Fix and stain the cells that have migrated/invaded to the bottom of the insert.
- Quantify the number of migrated/invaded cells by microscopy.

## Zebrafish Xenograft Model of Metastasis

This *in vivo* model is used to evaluate the effect of **VPC-18005** on cancer cell metastasis.

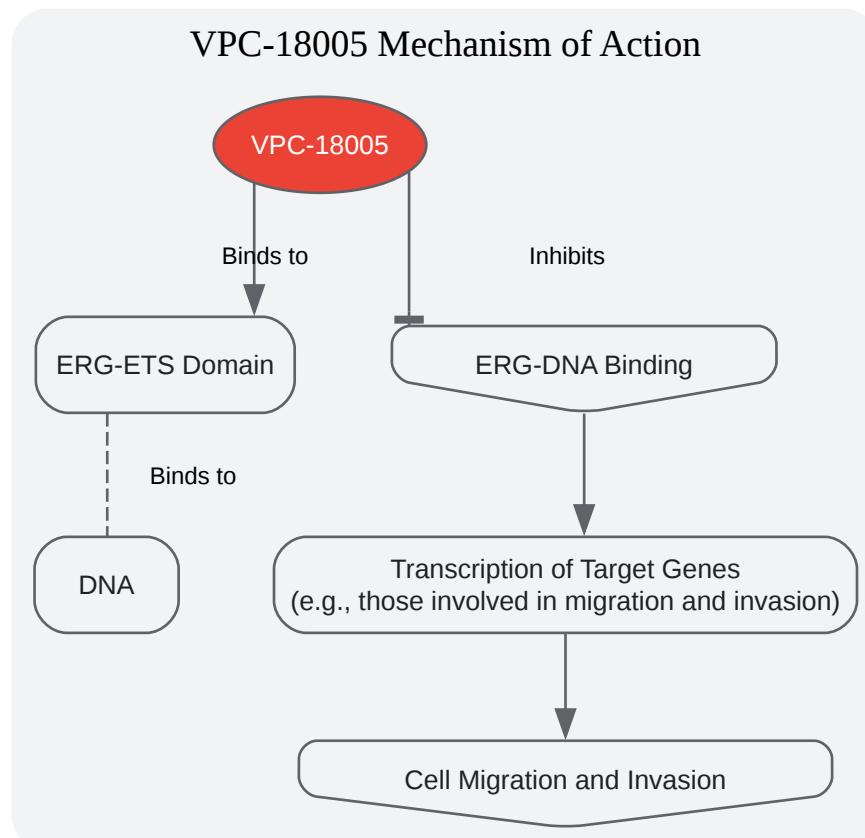
Methodology:

- Microinject fluorescently labeled human prostate cancer cells into the yolk sac of zebrafish embryos.
- Expose the embryos to **VPC-18005** or a vehicle control in the surrounding water.

- Monitor the dissemination of cancer cells from the yolk sac to other parts of the embryo over several days using fluorescence microscopy.
- Quantify the extent of metastasis by counting the number of fluorescent cells that have migrated beyond the injection site.

## Signaling Pathway

**VPC-18005** functions by directly targeting the ERG-ETS domain, thereby inhibiting its ability to bind to DNA and regulate the transcription of target genes involved in cell migration, invasion, and metastasis.



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**Caption:** VPC-18005 signaling pathway.

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